A Comparative Guide: Copper Silicide vs. Titanium Silicide for VLSI Applications

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Compound of Interest

Compound Name:	*Copper-silicide*
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In the relentless pursuit of smaller, faster, and more power-efficient very-large-scale integration (VLSI) circuits, the choice of materials for critical components such as interconnects and transistor contacts is paramount. Among the various metal silicides, titanium silicide ($TiSi_2$) has been a workhorse of the semiconductor industry. However, with the prevalence of copper interconnects, the potential of copper silicide (Cu_3Si) has garnered interest. This guide provides an objective comparison of copper silicide and titanium silicide for VLSI applications, supported by available experimental data, to aid researchers in making informed material selection decisions.

At a Glance: Key Performance Metrics

A summary of the critical properties of the low-resistivity phases of copper silicide (η"-Cu_3Si) and titanium silicide (C54-$TiSi_2$) is presented below. It is important to note that comprehensive data for copper silicide in direct VLSI contact applications is less abundant in publicly available literature compared to the well-established titanium silicide.

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Property	Copper Silicide (η''-Cu_3Si)	Titanium Silicide (C54-$TiSi_2$)	Significance in VLSI Applications
Bulk Resistivity	~10 μΩ·cm	13-20 μΩ·cm[1][2]	Lower resistivity reduces parasitic resistance and RC delay, leading to faster circuits.
Formation Temperature	200-450°C[3]	650-850°C (for C54 phase)[1][2][4]	A lower formation temperature is beneficial for preserving shallow junctions and reducing the overall thermal budget of the fabrication process.
Contact Resistivity on n+ Si	Data not readily available	~1 x 10^{-7} Ω·cm^2	A low contact resistance is crucial for efficient current injection into the transistor channel.
Contact Resistivity on p+ Si	Data not readily available	~1 x 10^{-7} Ω·cm^2	A low contact resistance is crucial for efficient current extraction from the transistor channel.
Schottky Barrier Height on n-Si	0.79 eV[5]	0.58 - 0.6 eV[2][6]	Influences the contact resistance; a lower barrier height is generally preferred for ohmic contacts.
Thermal Stability on Si	Stable up to ~450-500°C	Stable up to ~900°C[2]	High thermal stability is required to withstand subsequent

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			high-temperature processing steps.
Dominant Diffusing Species	Copper[7]	Silicon	The diffusing species can impact junction integrity and device morphology.
Primary VLSI Application	Passivation of Cu interconnects, diffusion barrier[8]	Self-aligned contacts (salicide) for gate, source, and drain[1][9]	Reflects the current established use cases in the industry.

In-Depth Comparison

Electrical Performance

Titanium silicide, particularly in its low-resistivity C54 phase, has been extensively characterized and utilized for its ability to form low-resistance contacts to silicon.[1] The resistivity of C54-$TiSi_2$ is in the range of 13-20 μΩ·cm, which has been instrumental in reducing the sheet resistance of polysilicon gates and source/drain regions in multiple generations of CMOS technology.[1][2]

Copper silicide, primarily the η''-Cu_3Si phase, exhibits a lower bulk resistivity of approximately 10 μΩ·cm.[10] This inherently lower resistivity is attractive for further reducing parasitic resistance. However, there is a significant lack of published experimental data on the contact resistivity of copper silicide on heavily doped n-type and p-type silicon, which is a critical parameter for transistor performance. The Schottky barrier height of Cu_3Si on n-Si has been reported to be around 0.79 eV, which is higher than that of $TiSi_2$ (0.58-0.6 eV).[2][5][6] A higher Schottky barrier can make it more challenging to form low-resistance ohmic contacts.

Thermal Stability and Process Integration

A significant advantage of copper silicide is its lower formation temperature, which occurs in the range of 200-450°C.[3] This is considerably lower than the temperature required to form the desired low-resistivity C54 phase of $TiSi_2$, which is typically 650-850°C.[1][2][4] A lower thermal budget is highly desirable in advanced VLSI manufacturing to prevent dopant redistribution in shallow junctions and to maintain the integrity of other temperature-sensitive materials.

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However, the thermal stability of copper silicide on silicon is limited to approximately 450-500°C, beyond which degradation can occur. In contrast, $TiSi_2$ is stable up to around 900°C, making it more robust for withstanding subsequent high-temperature processing steps common in VLSI fabrication.[2]

The integration of titanium silicide is well-established through the self-aligned silicide (salicide) process. This process allows for the simultaneous formation of silicide on the gate, source, and drain regions without the need for an extra lithography step.[11]

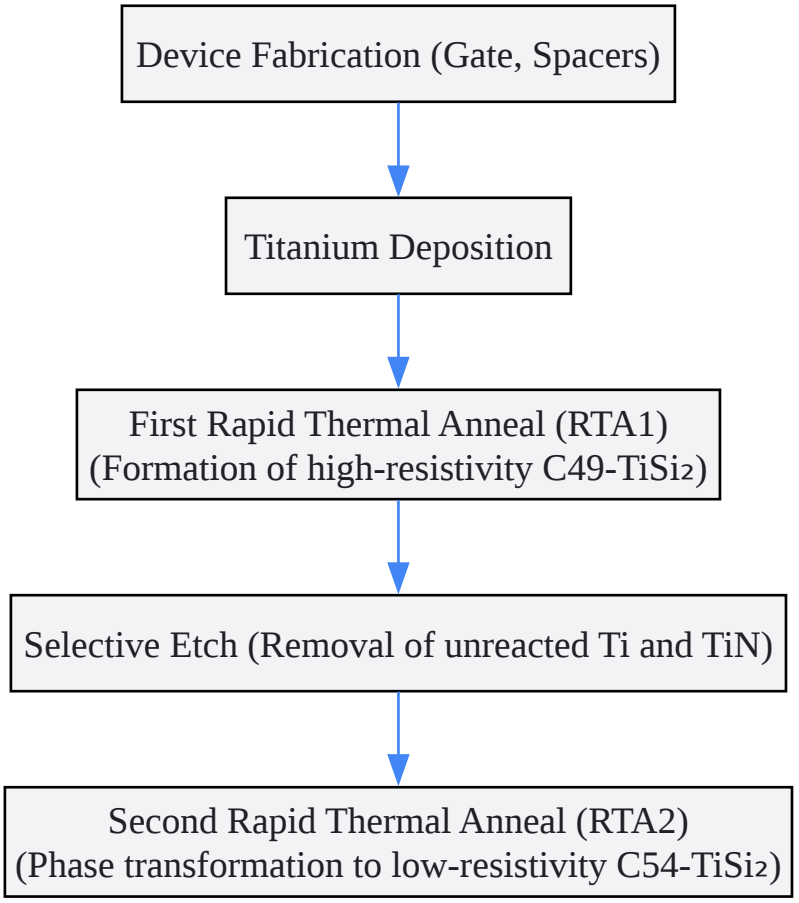

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Fig. 1: Simplified workflow of the titanium silicide salicide process.

The integration of copper silicide into a similar self-aligned process for contacts is not well-documented and presents challenges. The dominant diffusing species during Cu_3Si formation is copper, which can lead to concerns about junction spiking and contamination of the silicon substrate.[7] Copper is a fast diffuser in silicon and can introduce deep-level defects that

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degrade device performance.[12] In contrast, silicon is the dominant diffusing species during $TiSi_2$ formation, which is generally considered a more stable process for maintaining sharp interfaces.

Experimental Protocols

Titanium Silicide (Salicide Process)

A typical experimental protocol for the formation of self-aligned titanium silicide (salicide) on a silicon wafer with patterned transistors is as follows:

- Pre-cleaning: The wafer is subjected to a pre-clean process, often involving a dilute hydrofluoric acid (HF) dip, to remove the native oxide from the exposed silicon surfaces of the gate, source, and drain.
- Titanium Deposition: A thin layer of titanium (typically 30-60 nm) is deposited over the entire wafer surface, usually by sputtering. A titanium nitride (TiN) capping layer may also be deposited to prevent oxidation of the titanium during annealing.
- First Rapid Thermal Anneal (RTA1): The wafer is annealed at a temperature of 600-700°C for a short duration (e.g., 30-60 seconds) in a nitrogen ambient. This step forms the high-resistivity C49 phase of $TiSi_2$ where the titanium is in direct contact with silicon.
- Selective Etch: The unreacted titanium and the TiN capping layer are selectively removed using a wet chemical etch, such as a mixture of sulfuric acid and hydrogen peroxide (SPM) or an ammonia-peroxide mixture (APM). This etch does not attack the formed $TiSi_2$.
- Second Rapid Thermal Anneal (RTA2): The wafer undergoes a second anneal at a higher temperature, typically 750-850°C, for a short duration. This step converts the high-resistivity C49-$TiSi_2$ into the low-resistivity C54-$TiSi_2$ phase.

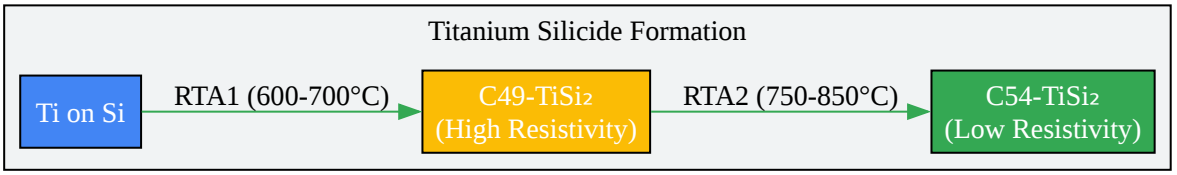

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Fig. 2: Phase transformation of titanium silicide during the salicide process.

Copper Silicide Formation

An experimental protocol for forming copper silicide thin films for characterization purposes can be described as follows:

- Substrate Preparation: A silicon wafer (either n-type or p-type) is cleaned to remove organic contaminants and the native oxide layer.
- Copper Deposition: A thin film of copper is deposited on the silicon substrate, typically via sputtering or evaporation.
- Annealing: The wafer is annealed in a controlled atmosphere (e.g., vacuum or an inert gas like argon) at a temperature between 200°C and 450°C. The duration of the anneal will influence the thickness and phase of the resulting copper silicide layer. The η''-Cu_3Si phase is typically the first to form.[3]
- Characterization: The resulting film is then characterized using techniques such as four-point probe for sheet resistance, X-ray diffraction (XRD) to identify the silicide phases, and transmission electron microscopy (TEM) to examine the film morphology and interface with the silicon substrate.

Conclusion and Future Outlook

Titanium silicide remains the well-established and reliable choice for forming low-resistance contacts in VLSI applications due to its mature process technology (salicide), good thermal stability, and extensive characterization. Its primary drawback is the relatively high thermal budget required for the formation of the low-resistivity C54 phase.

Copper silicide presents an intriguing alternative due to its lower bulk resistivity and significantly lower formation temperature. This low-temperature processing window is a major advantage for advanced technology nodes with ultra-shallow junctions. However, significant challenges remain for its adoption as a primary contact material in VLSI. These include concerns about its lower thermal stability, the potential for copper contamination of the silicon substrate, and a lack of comprehensive data on its contact resistance to heavily doped silicon.

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Currently, the primary role of copper silicide in VLSI appears to be in the passivation of copper interconnects, where it can improve reliability by acting as a diffusion and electromigration barrier.[8] Further research is needed to fully evaluate the potential of copper silicide as a viable contact material and to develop robust integration schemes that address the challenges of thermal stability and copper diffusion. For researchers exploring novel materials for future VLSI technologies, investigating methods to improve the thermal stability of copper silicide and to develop effective diffusion barriers could be a promising avenue of study.

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